

effect of temperature on the stability of 1-(2-Methoxyethyl)-2-thiourea

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Compound of Interest

Compound Name: 1-(2-Methoxyethyl)-2-thiourea

Cat. No.: B016854

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Technical Support Center: 1-(2-Methoxyethyl)-2-thiourea

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the stability of **1-(2-Methoxyethyl)-2-thiourea**, with a focus on the effects of temperature.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **1-(2-Methoxyethyl)-2-thiourea**?

For optimal stability, it is recommended to store **1-(2-Methoxyethyl)-2-thiourea** at refrigerated temperatures, between 2-8°C.[1] Some suppliers suggest room temperature storage is also acceptable, preferably in a cool, dark place below 15°C.[2] Always refer to the manufacturer's specific storage instructions provided with the product.

Q2: What is the melting point of **1-(2-Methoxyethyl)-2-thiourea** and what is its significance?

The melting point of **1-(2-Methoxyethyl)-2-thiourea** is in the range of 74-78°C.[1][2] The melting point is a critical physical property that indicates the purity of the compound. A broad melting range or a melting point lower than the specified range may suggest the presence of impurities or degradation.

Q3: At what temperature does **1-(2-Methoxyethyl)-2-thiourea** decompose?

While a specific decomposition temperature for **1-(2-Methoxyethyl)-2-thiourea** is not readily available, the parent compound, thiourea, begins to decompose around 180°C.[3][4] The decomposition of thiourea derivatives can be complex and may occur at different temperatures depending on their specific structure. It is advisable to handle **1-(2-Methoxyethyl)-2-thiourea** with caution at elevated temperatures.

Q4: What are the potential degradation pathways for thiourea compounds at high temperatures?

Thermal decomposition of thiourea can proceed through various pathways. Under heat, thiourea can isomerize to ammonium thiocyanate.[4][5] Further heating can lead to the release of gases such as ammonia (NH₃), hydrogen sulfide (H₂S), isothiocyanic acid (HNCS), and carbon disulfide (CS₂).[6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Change in physical appearance (e.g., discoloration, clumping)	Exposure to moisture or elevated temperatures.	Discard the reagent as it may be degraded. Store new vials in a desiccator at the recommended temperature.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	Verify the storage conditions of the compound. If degradation is suspected, use a fresh vial of the reagent.
Unexpected peaks in analytical data (e.g., HPLC, NMR)	Presence of impurities from decomposition.	Run a quality control check on a new, unopened vial of the compound. Compare the results with the problematic batch.
Low yield in a reaction sensitive to the reagent's purity	Partial degradation of 1-(2-Methoxyethyl)-2-thiourea.	Ensure the reaction temperature does not exceed the stability limits of the compound. Use a freshly opened container of the reagent.

Physicochemical Data

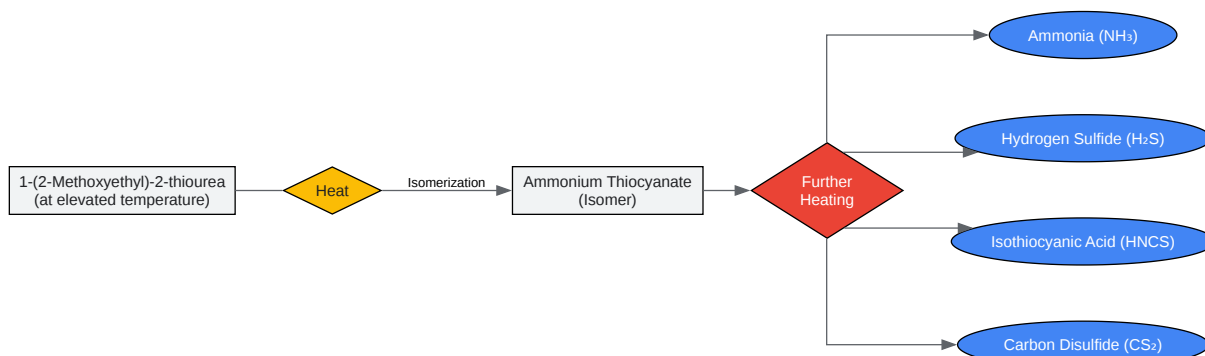
Property	Value	Reference
Melting Point	74-78 °C	[1][2]
Predicted Boiling Point	216.8 ± 42.0 °C	[1]
Recommended Storage Temperature	2-8 °C or <15 °C in a cool, dark place	[1][2]

Experimental Protocols

General Handling and Storage Protocol:

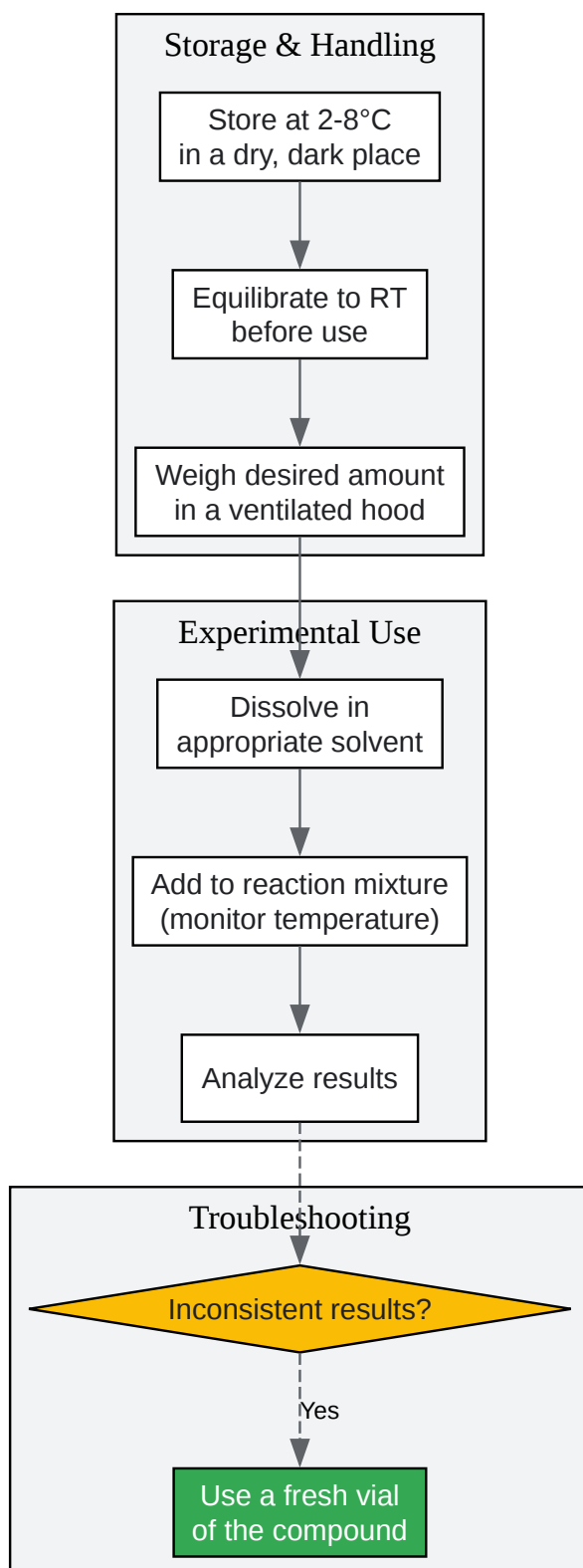
- Receiving: Upon receipt, inspect the container for any damage.
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible substances such as strong bases and oxidizing agents.[7][8][9] For long-term stability, refrigeration at 2-8°C is recommended.[1]
- Handling: When handling, avoid creating dust.[9] Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[10] Avoid contact with skin and eyes.[8]
- Dispensing: Allow the container to reach room temperature before opening to prevent moisture condensation. Weigh out the desired amount quickly and reseal the container tightly.

Visualizations



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Caption: Potential thermal decomposition pathway of a thiourea derivative.



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Caption: Recommended workflow for handling and using **1-(2-Methoxyethyl)-2-thiourea**.

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References

- 1. 102353-42-4 CAS MSDS (1-(2-METHOXYETHYL)-2-THIOUREA) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. (2-Methoxyethyl)thiourea | 102353-42-4 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Thiourea - Wikipedia [en.wikipedia.org]
- 6. researchgate.net [researchgate.net]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. hillbrothers.com [hillbrothers.com]
- 9. Precautions for Safe Handling and Storage of Thiourea Dioxide [dasteck.com]
- 10. nbinno.com [nbinno.com]
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